

An In-depth Technical Guide to 1-(trans-4-Butylcyclohexyl)-4-iodobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(trans-4-Butylcyclohexyl)-4-iodobenzene

Cat. No.: B568350

[Get Quote](#)

This technical guide provides comprehensive information on **1-(trans-4-butylcyclohexyl)-4-iodobenzene**, including its chemical identity, physical properties, and crucial safety data. It is intended for researchers, scientists, and professionals in drug development and materials science who may be working with this compound.

Chemical and Physical Properties

1-(trans-4-Butylcyclohexyl)-4-iodobenzene is an organic compound that features a butylcyclohexyl group attached to an iodinated benzene ring. Its chemical structure makes it a valuable intermediate in organic synthesis, particularly in cross-coupling reactions for the development of liquid crystals and pharmaceutical compounds.

Property	Value	Source
CAS Number	114834-79-6	[1] [2]
Molecular Formula	C ₁₆ H ₂₃ I	[1] [2]
Molecular Weight	342.26 g/mol	[1]
Appearance	Liquid	[1]
Purity	≥99.5%	[1]
IUPAC Name	1-(4-butylcyclohexyl)-4-iodobenzene	[1]
Canonical SMILES	CCCC[C@H]1CC--INVALID-LINK--CC1	[1]
InChI Key	WSVCQFMWNNGAEB-HDJSIYSDSA-N	[1]

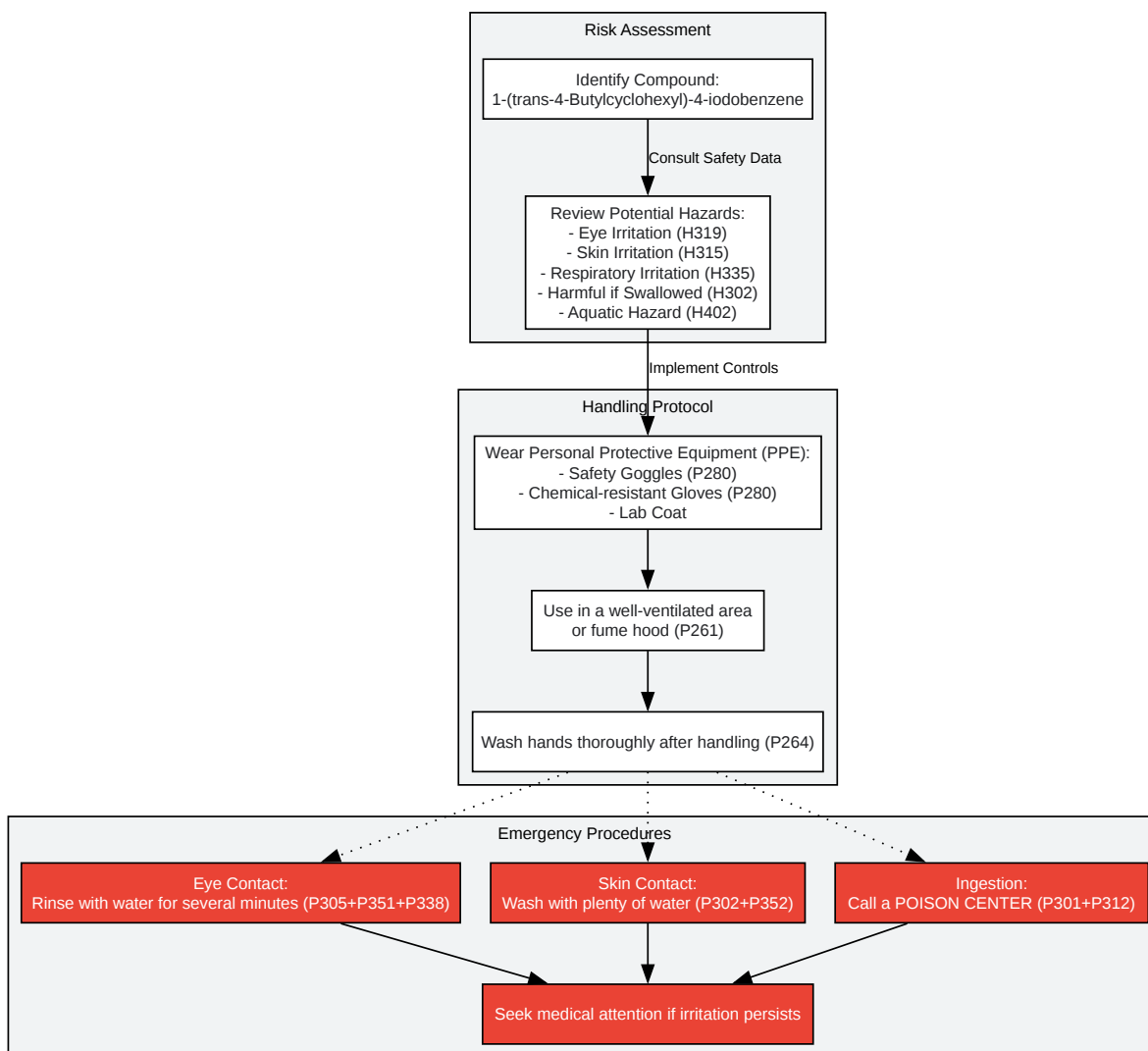
Note: While this compound is listed as a liquid, similar structures such as 1-iodo-4-(trans-4-n-pentylcyclohexyl)benzene and 1-iodo-4-(trans-4-n-propylcyclohexyl)benzene are reported as white solids, suggesting that the physical state may vary with purity and temperature.[\[3\]](#)[\[4\]](#)

Safety Data

A specific Safety Data Sheet (SDS) for **1-(trans-4-butylcyclohexyl)-4-iodobenzene** is not readily available. However, based on the safety profiles of structurally similar compounds, a summary of potential hazards and precautionary measures has been compiled. It is imperative to handle this chemical with appropriate caution in a laboratory setting.

Hazard Category	GHS Classification and Precautionary Statements
Eye Irritation	H319: Causes serious eye irritation. (Based on 1-tert-butyl-4-iodobenzene and 4-tert-butylcyclohexanol)[5][6] P264: Wash skin thoroughly after handling.[5][6][7] P280: Wear eye protection/face protection.[5][6][7] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6] P337+P313: If eye irritation persists: Get medical advice/attention.
Skin Irritation	H315: Causes skin irritation. (Based on 1-iodo-4-(trans-4-n-pentylcyclohexyl)benzene and 4-tert-butylcyclohexyl acetate)[3][7] P280: Wear protective gloves.[7] P302+P352: IF ON SKIN: Wash with plenty of water.[7] P332+P313: If skin irritation occurs: Get medical advice/attention.[7]
Respiratory Irritation	H335: May cause respiratory irritation. (Based on 1-iodo-4-(trans-4-n-pentylcyclohexyl)benzene)[3] P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
Acute Toxicity (Oral)	H302: Harmful if swallowed. (Based on 1-iodo-4-(trans-4-n-pentylcyclohexyl)benzene)[3] P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
Aquatic Hazard	H402: Harmful to aquatic life. (Based on 4-tert-butylcyclohexanol) P273: Avoid release to the environment.

The following diagram illustrates a logical workflow for handling **1-(trans-4-butylcyclohexyl)-4-iodobenzene** based on its potential hazards.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. aablocks.com [aablocks.com]
- 3. 1-iodo-4-(trans-4-n-pentylcyclohexyl)benzene | 116963-80-5 [chemicalbook.com]
- 4. nbino.com [nbino.com]
- 5. 1-tert-Butyl-4-iodobenzene | C₁₀H₁₃I | CID 142029 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemicalbook.com [chemicalbook.com]
- 7. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(trans-4-Butylcyclohexyl)-4-iodobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b568350#1-trans-4-butylcyclohexyl-4-iodobenzene-cas-number-and-safety-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com